

Safety and Handling of 5-Nitroso-2,4,6-triaminopyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 5-Nitroso-2,4,6-triaminopyrimidine

Cat. No.: B018466

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **5-Nitroso-2,4,6-triaminopyrimidine**. The information is compiled from various safety data sheets and chemical information sources to ensure a thorough understanding of the potential hazards and the necessary safety measures. Due to the limited availability of in-depth toxicological studies, this guide also incorporates general safety principles for handling nitroso compounds.

Chemical and Physical Properties

5-Nitroso-2,4,6-triaminopyrimidine is a chemical compound used in organic synthesis.^[1] Its key physical and chemical properties are summarized in the table below.

| Property | Value | Source |
|---------------------|--|--------------------|
| Molecular Formula | C4H6N6O | [2][3][4][5][6][7] |
| Molecular Weight | 154.13 g/mol | [2][3][4][7] |
| Appearance | Pink or orange solid/powder | [8][9] |
| CAS Number | 1006-23-1 | [2][3][4][5][6][7] |
| EINECS Number | 213-742-7 | [2][5] |
| Melting Point | >300 °C | [9] |
| Stability | Stable under normal conditions. | [1][9] |
| Incompatibilities | Strong oxidizing agents. | [1][9] |
| Storage Temperature | Store in a cool, dry, well-ventilated area. Some suppliers recommend storage at <-15°C under an inert gas like nitrogen. | [6][8] |

Hazard Identification and Toxicological Profile

The toxicological properties of **5-Nitroso-2,4,6-triaminopyrimidine** have not been fully investigated.[2][8] However, based on the available Material Safety Data Sheets (MSDS), the primary hazards are associated with irritation to the eyes, skin, and respiratory tract.[2][5][8]

Potential Health Effects:[8]

- Inhalation: May cause respiratory tract irritation.
- Skin Contact: May cause skin irritation.
- Eye Contact: Dust may cause mechanical irritation.
- Ingestion: May cause digestive tract disturbances.

Chronic Exposure: No information on the chronic effects of exposure to this compound has been found.[\[8\]](#)

Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[\[2\]](#)

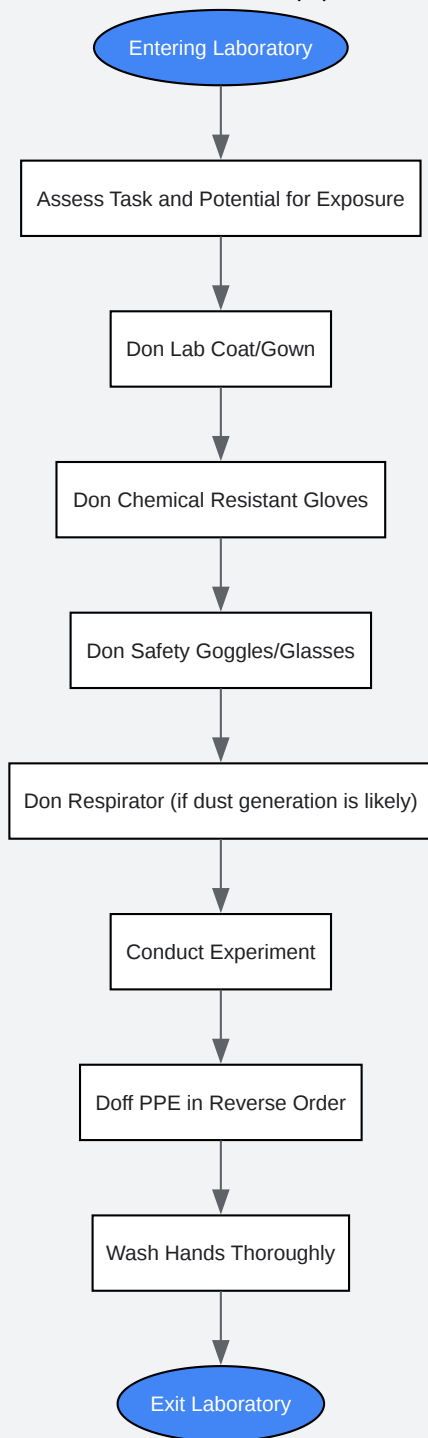
Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment should be worn when handling **5-Nitroso-2,4,6-triaminopyrimidine**.

| PPE Type | Specifications |
|------------------------|--|
| Eye Protection | Chemical safety goggles or glasses that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [8] [10] |
| Skin Protection | Wear appropriate protective gloves and clothing to prevent skin exposure. [8] [10] |
| Respiratory Protection | Use a NIOSH (US) or CEN (EU) approved respirator. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges. [2] |

The following diagram illustrates the standard PPE workflow for handling this chemical.

Figure 1: Personal Protective Equipment Workflow

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Caption: Figure 1: Personal Protective Equipment Workflow for handling **5-Nitroso-2,4,6-triaminopyrimidine**.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risk of exposure and maintain the chemical's stability.

Handling:

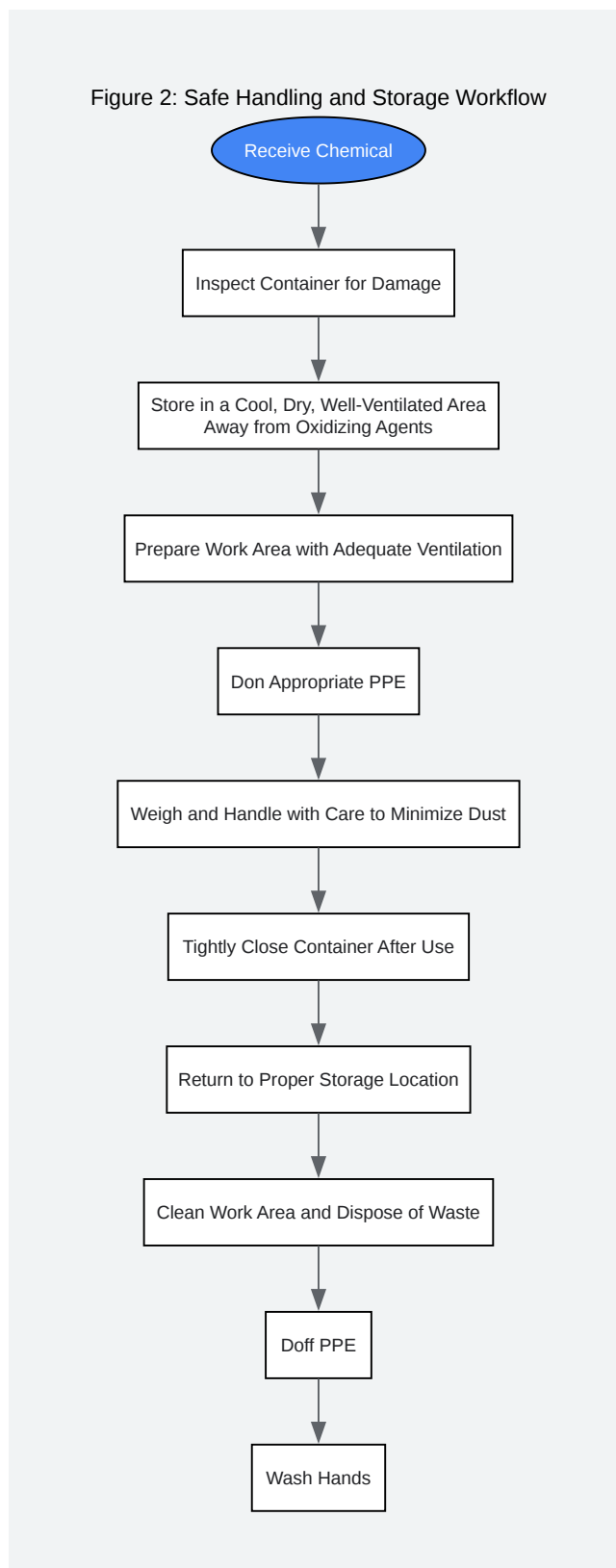
- Wash hands thoroughly after handling.[\[8\]](#)
- Use with adequate ventilation to keep airborne concentrations low.[\[8\]](#)
- Minimize dust generation and accumulation.[\[8\]](#)
- Avoid contact with eyes, skin, and clothing.[\[8\]](#)
- Avoid ingestion and inhalation.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[8\]](#)
- Keep the container tightly closed.[\[8\]](#)
- Some suppliers recommend storing at temperatures below -15°C under an inert atmosphere (e.g., nitrogen).[\[6\]](#)

The logical flow for safe handling and storage is depicted in the following diagram.

Figure 2: Safe Handling and Storage Workflow

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Caption: Figure 2: Logical workflow for the safe handling and storage of **5-Nitroso-2,4,6-triaminopyrimidine**.

Emergency Procedures

In the event of an accidental exposure or spill, the following first aid and spill response procedures should be followed.

First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[8] |
| Skin Contact | Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[2][8] |
| Inhalation | Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[8] |
| Ingestion | If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[8] |

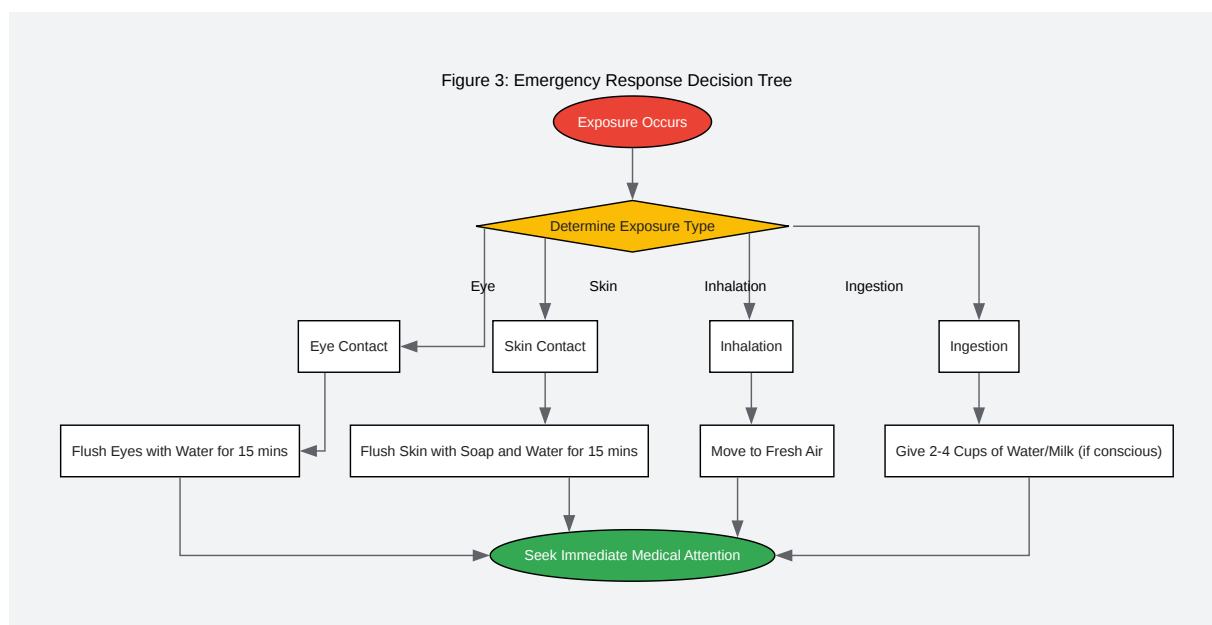
Accidental Release Measures

In case of a spill, follow these steps:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.

- Contain: Sweep up or absorb the material.
- Collect: Place the material into a suitable, clean, dry, closed container for disposal.
- Clean: Clean the spill area thoroughly.
- Avoid Dust: Avoid generating dusty conditions during cleanup.[8]

The decision-making process for responding to an exposure is outlined below.



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Caption: Figure 3: Decision tree for emergency first aid response to exposure.

Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[\[2\]](#)
[\[8\]](#)
- Firefighting Precautions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[8\]](#)
- Hazardous Combustion Products: During a fire, irritating and highly toxic gases such as nitrogen oxides and carbon dioxide may be generated by thermal decomposition or combustion.[\[2\]](#)

Disposal Considerations

Dispose of this chemical in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

Regulatory Information

- TSCA: **5-Nitroso-2,4,6-triaminopyrimidine** (CAS# 1006-23-1) is listed on the TSCA inventory.[\[8\]](#)
- OSHA: None of the chemicals in this product are considered highly hazardous by OSHA.[\[8\]](#)
- Section 313: No chemicals are reportable under Section 313.[\[8\]](#)

Experimental Protocols

Detailed experimental protocols for the use of **5-Nitroso-2,4,6-triaminopyrimidine** are not readily available in public safety documents. Researchers should develop specific protocols based on the scale of their experiments and the general safe handling procedures outlined in this guide. Key considerations for protocol development should include:

- Risk Assessment: Conduct a thorough risk assessment before beginning any new procedure.

- Engineering Controls: Use a chemical fume hood or other ventilated enclosure to minimize inhalation exposure.
- Waste Management: Establish a clear plan for the disposal of waste materials.
- Emergency Plan: Ensure an emergency plan is in place and that all personnel are familiar with it.

This guide is intended to provide a foundation for the safe handling of **5-Nitroso-2,4,6-triaminopyrimidine**. It is essential to consult the most current safety data sheet from your supplier and to adhere to all institutional and regulatory safety guidelines.

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